

In-Depth Technical Guide: 4-[(Ethylsulfonyl)amino]benzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-[(Ethylsulfonyl)amino]benzoic acid

Cat. No.: B045992

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CAS Number: 116855-56-2

Synonyms: 4-Ethanesulfonamidobenzoic acid

This technical guide provides a comprehensive overview of **4-[(Ethylsulfonyl)amino]benzoic acid**, consolidating available data on its synthesis, physicochemical properties, and potential biological significance for researchers, scientists, and drug development professionals. Due to the limited specific experimental data for this compound in publicly accessible literature, this guide combines foundational chemical principles with data from analogous compounds to offer a predictive and practical resource.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **4-[(Ethylsulfonyl)amino]benzoic acid** is presented below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO ₄ S	-
Molecular Weight	229.25 g/mol	-
Melting Point	121 °C	[1]
Boiling Point (Predicted)	415.0 ± 47.0 °C	[1]
Density (Predicted)	1.442 ± 0.06 g/cm ³	[1]
pKa (Predicted)	4.09 ± 0.10	[1]
XlogP (Predicted)	0.8	[2]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **4-[(Ethylsulfonyl)amino]benzoic acid** is not readily available in the cited literature, a standard synthetic route for N-acylation of anilines can be proposed. The most direct method involves the reaction of 4-aminobenzoic acid with ethanesulfonyl chloride in the presence of a base to neutralize the hydrogen chloride byproduct.

Proposed Experimental Protocol:

Reaction: 4-aminobenzoic acid + ethanesulfonyl chloride → **4-[(Ethylsulfonyl)amino]benzoic acid**

Reagents and Solvents:

- 4-Aminobenzoic acid
- Ethanesulfonyl chloride
- A suitable base (e.g., pyridine, triethylamine, or aqueous sodium bicarbonate)
- An appropriate solvent (e.g., dichloromethane, tetrahydrofuran, or a biphasic system with water)

Procedure:

- Dissolve 4-aminobenzoic acid in the chosen solvent system.
- Add the base to the reaction mixture.
- Cool the mixture in an ice bath to 0-5 °C.
- Slowly add ethanesulfonyl chloride to the stirred mixture, maintaining the low temperature.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours until completion (monitored by TLC).
- Upon completion, acidify the reaction mixture with a dilute acid (e.g., 1M HCl) to precipitate the product.
- Collect the solid product by filtration, wash with water, and dry.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol/water mixture) to obtain the purified **4-[(Ethylsulfonyl)amino]benzoic acid**.

This generalized protocol is based on standard procedures for the synthesis of sulfonamides and should be optimized for specific laboratory conditions.

Spectral Characterization (Predicted)

No experimental spectra for **4-[(Ethylsulfonyl)amino]benzoic acid** were found in the search results. However, the expected spectral characteristics can be predicted based on its chemical structure.

- ¹H NMR: The spectrum would be expected to show signals for the ethyl group (a triplet and a quartet), aromatic protons (two doublets in the para-substituted region), a broad singlet for the sulfonamide N-H, and a singlet for the carboxylic acid proton.
- ¹³C NMR: The spectrum would display signals for the two carbons of the ethyl group, four distinct signals for the aromatic carbons of the benzene ring, and a signal for the carboxylic acid carbon.

- IR Spectroscopy: Characteristic absorption bands would be expected for the N-H stretch of the sulfonamide, the S=O stretches (asymmetric and symmetric), the C=O stretch of the carboxylic acid, the broad O-H stretch of the carboxylic acid, and aromatic C-H and C=C stretches.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (229.25 g/mol).

Biological and Pharmacological Activity

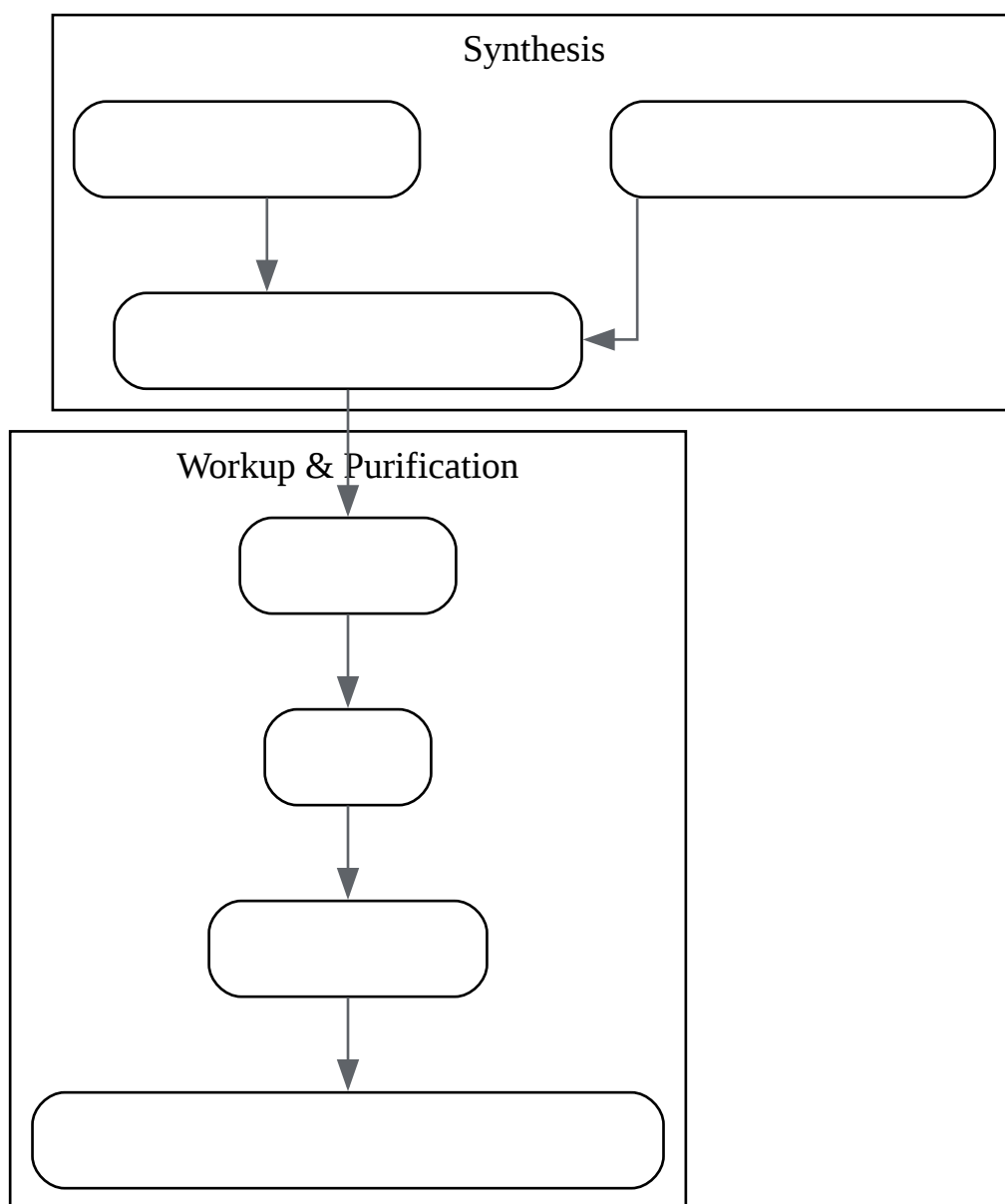
There is no specific information in the reviewed literature regarding the biological or pharmacological activity of **4-[(Ethylsulfonyl)amino]benzoic acid**. However, the broader class of sulfonamides is known for a wide range of biological activities. Many sulfonamide-containing compounds are used as antibacterial, diuretic, and anticonvulsant agents.^[3] The inhibitory activity of some sulfonamides against carbonic anhydrase is a well-documented mechanism of action for some of these effects.^[1]

Derivatives of 4-aminobenzoic acid have also been investigated for various therapeutic applications, including antimicrobial and anticancer properties. Given its structural similarity to other biologically active sulfonamides and aminobenzoic acid derivatives, **4-[(Ethylsulfonyl)amino]benzoic acid** could be a candidate for biological screening in these areas.

Experimental Workflows and Signaling Pathways

The literature search did not yield any information on experimental workflows or signaling pathways specifically involving **4-[(Ethylsulfonyl)amino]benzoic acid**. Therefore, no diagrams can be generated at this time. Should future research elucidate its mechanism of action, such diagrams would be valuable.

Below is a conceptual workflow for the synthesis and purification of the target compound.



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Caption: Generalized workflow for the synthesis of 4-[(Ethylsulfonyl)amino]benzoic acid.

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References

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